

# Thenylchlor and metabolite analysis in crops

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## Compound Focus: Thenylchlor

CAS No.: 96491-05-3

Cat. No.: S570348

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## Thenylchlor Profile and Analysis Methods

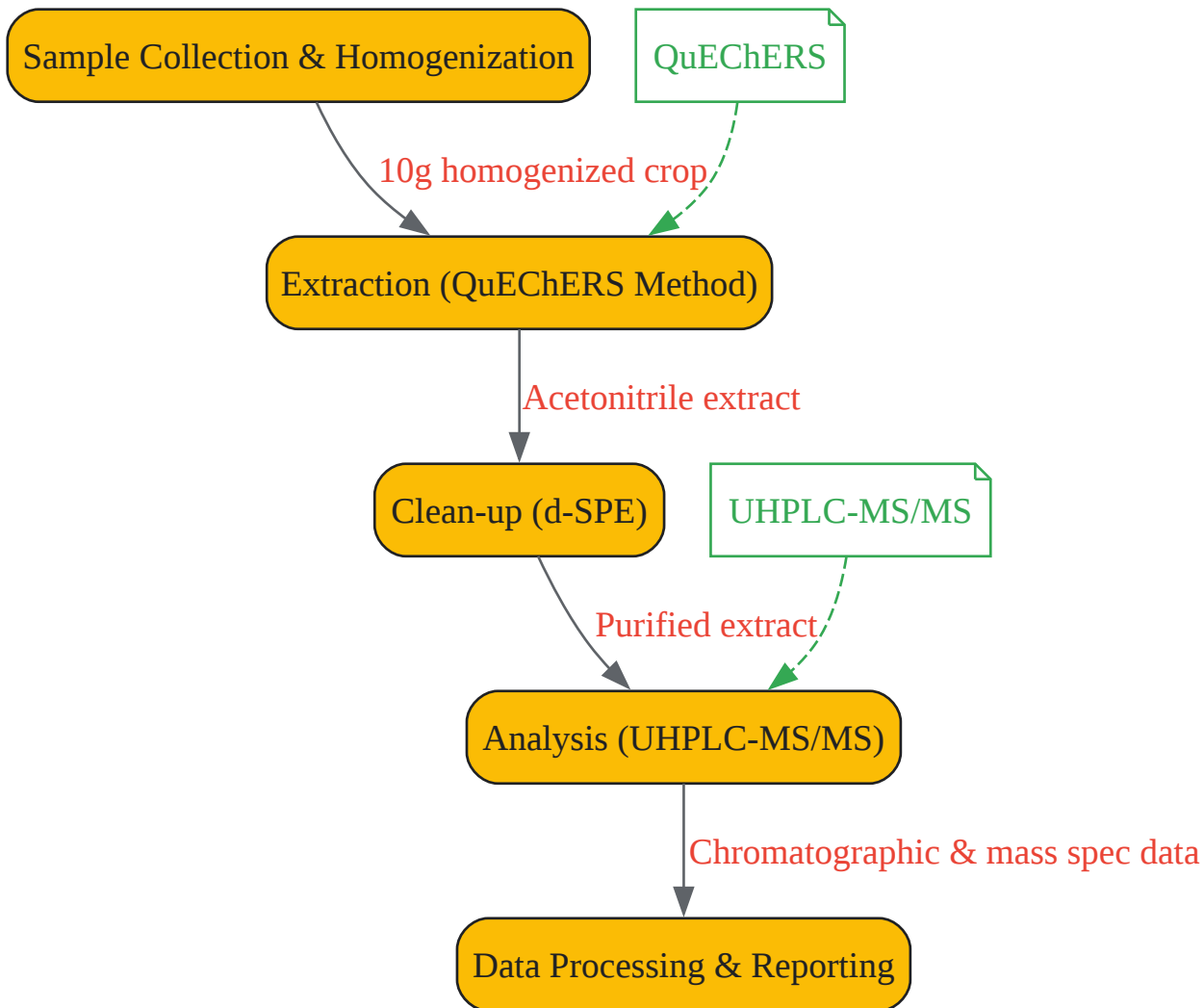
The table below consolidates fundamental information about **Thenylchlor** and general analytical approaches for pesticide residue detection in crops.

Aspect	Details on Thenylchlor & Analytical Techniques
Common Name	Thenylchlor [1] [2]
IUPAC Name	2-chloro-N-(3-methoxy-2-thenyl)-2',6'-dimethylacetanilide [1] [2]
CAS Number	96491-05-3 [1] [2]
Molecular Formula	C <sub>16</sub> H <sub>18</sub> ClNO <sub>2</sub> S [1] [2]
Herbicide Class	Chloroacetanilide herbicide [2]
Mode of Action	Inhibition of very long chain fatty acids (VLCFA) synthesis, which disrupts cell division and plant growth [2] [3]
Common Formulations	Emulsifiable concentrate (EC), suspension concentrate (SC), granule (GR) [1]

Aspect	Details on Thenylchlor & Analytical Techniques
Application in Crops	Primarily used in <b>paddy rice</b> ; also in upland crops for pre-emergence or early post-emergence control of annual grasses and broadleaved weeds [1] [2]
General Analytical Technique	<b>LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry)</b> and <b>UHPLC-QTOF (Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry)</b> are modern standards for multi-residue pesticide analysis [4].
Sample Preparation	<b>QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)</b> is a widely adopted method for extracting pesticides from crop matrices [4].

## Analytical Methodologies for Pesticide Residues

While specific protocols for **Thenylchlor** are not detailed in the current search results, the following established workflows are applicable for its detection and quantification in crops.



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### Key Steps in the Workflow:

- **Sample Preparation:** Crops are finely chopped and homogenized, often with dry ice to preserve integrity. A representative subsample (e.g., 10 g) is weighed for analysis [4].
- **Extraction:** The QuEChERS method is used. The sample is mixed with solvents like acetonitrile and a salt mixture to induce phase separation and extract pesticides from the crop matrix [4].
- **Clean-up:** Dispersive Solid Phase Extraction (d-SPE) is employed to remove co-extracted impurities. This often involves sorbents like Primary Secondary Amine (PSA) to clean the extract [4].
- **Instrumental Analysis:**
  - **UHPLC-MS/MS:** This is a highly sensitive and specific technique. Ultra-High-Performance Liquid Chromatography (UHPLC) separates the compounds, and tandem mass spectrometry (MS/MS) detects and confirms their identity based on precise mass and fragmentation patterns [4]. This method is ideal for targeted quantification of known compounds, including potential metabolites.

- **UHPLC-QTOF:** Quadrupole Time-of-Flight (QTOF) mass spectrometry provides high-resolution accurate mass (HRAM) measurements. It is powerful for both targeted screening and non-targeted analysis, which is crucial for identifying unknown metabolites [4].
- **Validation:** The method is validated for parameters like sensitivity (Limit of Quantification - LOQ), linearity, accuracy (recovery %), and precision to ensure reliability according to international guidelines [4].

## Research Gaps and Future Directions

Based on the search results, the following areas lack sufficient public data and represent opportunities for further research:

- **Comparative Performance Data:** Direct, side-by-side experimental comparisons of **Thenylchlor**'s efficacy, selectivity, and environmental fate against other chloroacetamide herbicides (like acetochlor, metolachlor, or dimethenamid-P) are not readily available in the current literature [5].
- **Metabolite Identification and Analysis:** While analytical techniques are capable, specific studies identifying and quantifying the major metabolites of **Thenylchlor** in various crops and soil are not detailed in the searched publications.
- **Advanced Techniques:** The field of pesticide analysis is moving toward high-resolution mass spectrometry for non-targeted screening and **metabolomics**, which can be applied to comprehensively study the fate and effects of **Thenylchlor** in crops [6] [7].

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